2-Chloro-1H-pyrrole chemical structure and properties

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Compound of Interest	
Compound Name:	*2-Chloro-1H-pyrrole*
CAS No.:	*56454-22-9*
Cat. No.:	*B1600712*

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Technical Deep Dive: 2-Chloro-1H-pyrrole

Introduction: The Paradox of Simplicity

2-Chloro-1H-pyrrole (CAS: 56454-22-9) represents a classic "fugitive" intermediate in heterocyclic chemistry. While structurally simple—a pyrrole ring substituted at the

-position with a chlorine atom—it is electronically paradoxical. The electron-rich pyrrole ring makes the system highly susceptible to oxidative polymerization, while the electronegative chlorine atom induces inductive withdrawal yet donates electron density via resonance.

Critical Technical Insight: Unlike its stable pyridine analog (2-chloropyridine), **2-chloro-1H-pyrrole** is inherently unstable in its free base form. It is prone to rapid acid-catalyzed polymerization and thermal rearrangement to the thermodynamically more stable 3-chloropyrrole isomer. Consequently, it is rarely isolated as a pure shelf-stable reagent but is instead generated in situ or handled at cryogenic temperatures for immediate downstream functionalization.

Chemical Structure & Electronic Properties

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Molecular Geometry and Electronic Distribution

The molecule consists of a planar five-membered aromatic ring containing four carbon atoms and one nitrogen atom.

Property	Value / Description
Molecular Formula	
Molecular Weight	101.53 g/mol
Hybridization	(All ring atoms)
Dipole Moment	~1.6 D (Directed toward the heteroatom, modified by C-Cl vector)
Aromaticity	6 -electrons (Hückel aromatic), but reduced resonance energy compared to benzene.

Reactivity Hotspots

The chlorine atom at position 2 (C2) creates a unique reactivity profile:

- Inductive Effect (-I): Withdraws electron density from C2, making the N-H proton slightly more acidic than in unsubstituted pyrrole (~16.5 vs 17.5).
- Resonance Effect (+M): The lone pairs on chlorine can donate into the ring, but this is less significant than the nitrogen lone pair donation.
- Lability: The C-Cl bond is susceptible to nucleophilic aromatic substitution ( ) only under specific conditions, but the primary instability arises from the electron-rich ring attacking electrophiles (or itself).

Physicochemical Properties

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Note: Data for the free base is often approximated due to instability. Values below represent the consensus for the isolated species under controlled conditions.

Property	Data	Technical Context
Physical State	Colorless to yellowish oil (darkens rapidly)	Decomposes upon exposure to air/light.[1]
Melting Point	N/A (Liquid) / 79-81°C (Derivative/Salt)	Commercial "solids" are often stabilized salts or mislabeled 2,3,4,5-tetrachloropyrrole. Free base is liquid/low-melting.
Boiling Point	~135°C (Predicted)	Do not distill. Violent polymerization risk.
Solubility	Soluble in organic solvents (THF, DCM, Et2O)	Reacts with protic solvents like MeOH (rearrangement).
Stability	High Instability	Half-life of hours at RT. Store at -20°C or use immediately.

Synthesis & Stability Mechanisms[2][3]

The Challenge of Regioselectivity

Direct chlorination of pyrrole is difficult to control because the product is more reactive than the starting material, leading to polychlorination. The standard laboratory protocol utilizes N-chlorosuccinimide (NCS) to form a kinetic intermediate, N-chloropyrrole, which then rearranges.

Mechanism of Formation (The "De Rosa" Rearrangement)

The synthesis proceeds via a kinetic control vs. thermodynamic control pathway.

- Kinetic Product: N-chloropyrrole (unstable).
- Thermodynamic Product: 2-chloropyrrole (via [1,3]-sigmatropic shift or ion-pair mechanism).

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- Decomposition: If left too long or heated, it isomerizes to 3-chloropyrrole or polymerizes.

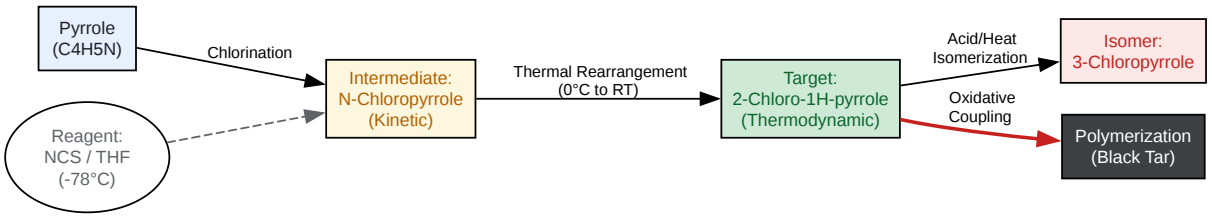

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Figure 1: Synthetic pathway and stability manifold of 2-chloropyrrole. Note the bifurcation between isolation and degradation.

Experimental Protocols

Protocol: In Situ Generation of 2-Chloro-1H-pyrrole

Use this protocol for downstream applications (e.g., Vilsmeier-Haack formylation or coupling).

Reagents:

- Pyrrole (freshly distilled over CaH2)
- N-Chlorosuccinimide (NCS) (recrystallized)
- Anhydrous THF
- Nitrogen atmosphere

Procedure:

- Setup: Flame-dry a 250 mL round-bottom flask and purge with

  .
- Dissolution: Dissolve pyrrole (1.0 eq) in anhydrous THF (0.2 M concentration). Cool the solution to -78°C (dry ice/acetone bath).

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- Chlorination: Add NCS (1.05 eq) portion-wise over 30 minutes. Crucial: Maintain temperature below -70°C to prevent immediate polymerization.
- Rearrangement: Allow the mixture to warm slowly to 0°C over 2 hours. The solution will turn from colorless to yellow/orange.
- Utilization: Do not isolate. Cannulate this solution directly into the next reaction vessel (e.g., containing Vilsmeier reagent) immediately.

Characterization Data (Proxy)

Due to instability, 1H NMR is often performed on the N-benzyl derivative or the hydrochloride salt.

- 1H NMR (CDCl3, 400 MHz) of 2-Chloropyrrole (approximate):
  - 8.20 (br s, 1H, NH)
  - 6.75 (m, 1H, H-5,

    -proton)
  - 6.15 (m, 1H, H-3,

    -proton, shielded by Cl resonance)
  - 6.25 (m, 1H, H-4,

    -proton)
- Mass Spectrometry (GC-MS): m/z 101/103 (3:1 ratio for

).

Applications in Drug Discovery[4]

2-Chloropyrrole serves as a "warhead" scaffold in the synthesis of Pyrrolomycins, a class of highly halogenated antibiotics produced by Actinosporangium species.

Key Applications:

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- Antimicrobial Agents: The 2-chloro motif is essential for the bioactivity of Pyrrolomycin C and D, which disrupt bacterial membrane potential.
- Conducting Polymers: Oxidative polymerization of 2-chloropyrrole yields poly(2-chloropyrrole), a semiconductor with lower conductivity than polypyrrole but higher environmental stability.
- Insecticides: Precursor to aryl-pyrrole insecticides (e.g., Chlorfenapyr analogs) which act as uncouplers of oxidative phosphorylation.

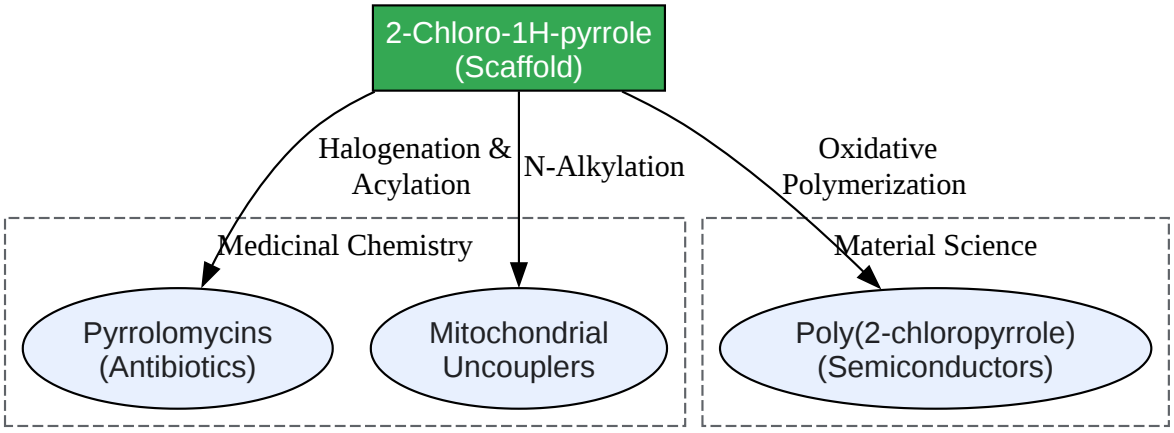

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Figure 2: Downstream applications in pharmaceutical and material sciences.

Safety & Handling (E-E-A-T)

Hazard Class: Highly Reactive / Lachrymator (suspected).

- Polymerization Hazard: Pure 2-chloropyrrole can undergo exothermic polymerization. Never store in a sealed container at room temperature. Explosion risk exists if pressure builds up.
- Toxicology: Like many halopyrroles, it is likely a skin irritant and potentially nephrotoxic. Handle in a fume hood with double nitrile gloves.

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- Disposal: Quench reaction mixtures with aqueous sodium bisulfite (to destroy oxidants) and neutralize with sodium bicarbonate before disposal in halogenated waste.

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